

Yttrium Triiodate: A Review of Its Known Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yttrium triiodate

Cat. No.: B081369

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a consolidated overview of the available scientific knowledge regarding **yttrium triiodate**, $\text{Y}(\text{IO}_3)_3$. While the discovery of its constituent element, yttrium, dates back to the late 18th century, specific historical details and in-depth experimental data for **yttrium triiodate** are notably scarce in readily accessible scientific literature. This document summarizes the currently available quantitative data and provides context based on the broader history of yttrium.

Physicochemical Properties of Yttrium Triiodate

Quantitative data for **yttrium triiodate** is limited. The most prominently reported property is its solubility product constant (K_{sp}), which provides insight into its low solubility in aqueous solutions.

Table 1: Quantitative Data for **Yttrium Triiodate**

Property	Value
Solubility Product (K_{sp})	1.12×10^{-10} [1][2][3][4]
Molar Solubility (calculated)	1.427×10^{-3} mol/L[1]

Historical Context: The Discovery of Yttrium

The history of **yttrium triiodate** is intrinsically linked to the discovery of the element yttrium itself. In 1794, Finnish chemist Johan Gadolin identified a new "earth" (oxide) from a mineral found in a quarry in Ytterby, Sweden. This new earth was later named yttria.[5] The isolation of the metallic element yttrium followed, contributing to the broader discovery and characterization of the rare earth elements. While the synthesis of various yttrium compounds likely occurred in the years following the element's discovery, specific historical accounts detailing the first synthesis and characterization of **yttrium triiodate** are not well-documented in the available literature.

Synthesis and Experimental Protocols

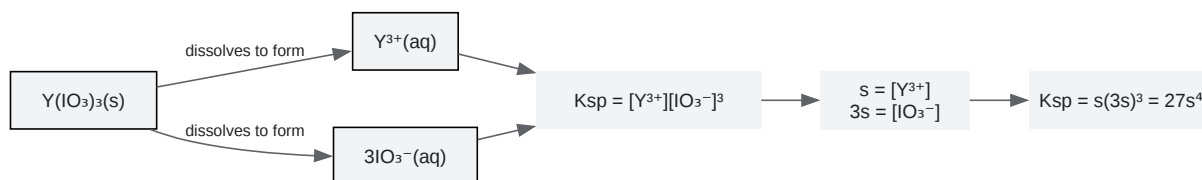
Detailed experimental protocols for the synthesis of **yttrium triiodate** are not readily available in the surveyed scientific literature. General methods for the preparation of other metal iodates often involve precipitation reactions between a soluble salt of the metal and a source of iodate ions, such as iodic acid or a soluble metal iodate.[6] Similarly, various synthesis routes, including hydrothermal methods and calcination of precursors, have been reported for other yttrium compounds like yttrium oxide.[7][8][9][10] However, specific and detailed procedures tailored to the synthesis of pure, well-characterized **yttrium triiodate** are not described in the available search results.

Structural and Thermal Properties

Information regarding the crystal structure and thermal decomposition of **yttrium triiodate** is not available in the reviewed literature. While studies on the thermal analysis of other rare earth oxides and the crystal structures of other rare earth iodates exist, specific data for **yttrium triiodate** is absent.[11][12]

Logical Relationship: Solubility and Molar Solubility Calculation

The relationship between the solubility product constant (K_{sp}) and the molar solubility (s) of **yttrium triiodate** can be illustrated through its dissolution equilibrium in water.



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Caption: Dissolution equilibrium of **yttrium triiodate**.

Conclusion

This technical guide highlights the current state of knowledge regarding **yttrium triiodate**. While its solubility product is documented, there is a significant gap in the scientific literature concerning its discovery, historical synthesis, detailed experimental protocols, crystal structure, and thermal properties. Further research would be necessary to fully characterize this compound and establish a comprehensive understanding of its history and physicochemical behavior.

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